

# Comprehensive Safety and Handling Guide for z-DEVD-cmk

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## Compound of Interest

Compound Name: z-DEVD-cmk

Cat. No.: B1638840

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **z-DEVD-cmk**, a caspase-3 inhibitor. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use in a laboratory setting.

## Essential Safety and Logistical Information

**z-DEVD-cmk** is a specific, irreversible inhibitor of caspase-3, a key enzyme involved in the execution phase of apoptosis. While a specific Safety Data Sheet (SDS) for **z-DEVD-cmk** is not readily available in the provided search results, a cautious approach is warranted, treating it as a potentially hazardous compound. The following data summarizes its chemical properties.

Table 1: Chemical and Physical Properties of **z-DEVD-cmk**

Property	Value	Reference
Full Name	Z-Asp(OMe)-Glu(OMe)-Val-Asp(OMe)-chloromethylketone	[1]
Molecular Formula	C27H35ClN4O12	[1][2]
Molecular Weight	643.04 g/mol	[1][2]
CAS Number	250584-13-5	[1][2]
Appearance	Lyophilized powder	[3]
Solubility	Soluble in DMSO	[3][4][5]
Storage Temperature	-20°C	[2][4]

## Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, standard laboratory PPE is required to minimize exposure. The following table outlines the recommended PPE for handling **z-DEVD-cmk** in its powdered form and when in solution.

Table 2: Recommended Personal Protective Equipment

PPE Category	Specification	Purpose
Hand Protection	Nitrile or latex gloves.	Prevents skin contact with the compound.[6]
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields.[7]	Protects eyes from dust particles and splashes.
Body Protection	Standard laboratory coat.	Protects skin and clothing from contamination.[6]
Respiratory Protection	Not generally required if handled in a well-ventilated area or chemical fume hood. Use a NIOSH-approved respirator if weighing out large quantities of powder.	Minimizes inhalation of fine particles.

## Operational Plans: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **z-DEVD-cmk** and ensure the safety of laboratory personnel.

### Receiving and Storage

- Upon receipt, inspect the container for any damage.
- Store the unopened, lyophilized product at -20°C.[2]
- Use a manual defrost freezer and avoid repeated freeze-thaw cycles to maintain product stability.

### Preparation of Stock Solutions

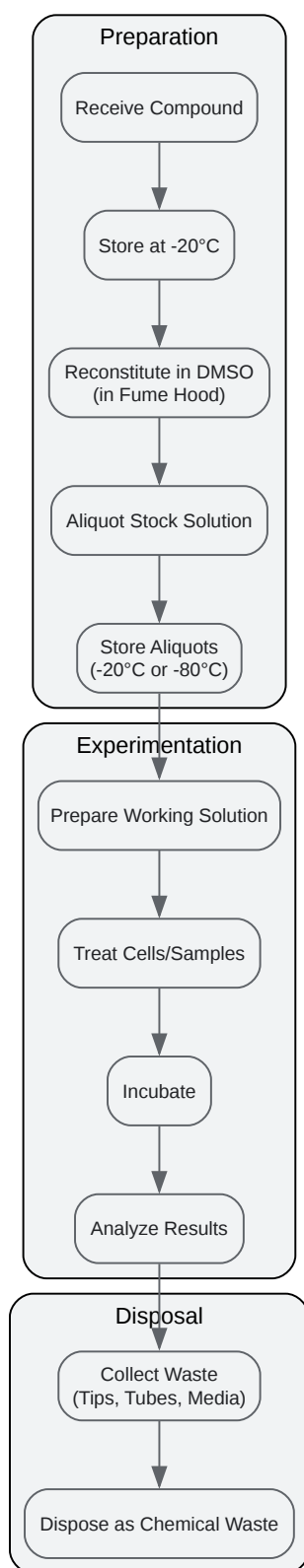
**z-DEVD-cmk** is typically reconstituted in dimethyl sulfoxide (DMSO) to create a stock solution.[3]

- Allow the vial of lyophilized powder to equilibrate to room temperature before opening to prevent condensation.

- Under a chemical fume hood, add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- To create a 10 mM stock solution from 1 mg of powder, dissolve it in approximately 155.5  $\mu\text{L}$  of DMSO.[4]
- If solubility is an issue, the tube may be gently warmed to 37°C and sonicated for a short period.[4]
- Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.[5][8]
- Store the DMSO stock solution at -20°C for up to one month or at -80°C for up to six months.  
[4][5][8]

## Safe Handling Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **z-DEVD-cmk** from receipt to disposal.



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Caption: Workflow for handling **z-DEVD-cmk**.

## Disposal Plan

Dispose of **z-DEVD-cmk** and any contaminated materials in accordance with institutional and local regulations for chemical waste.

- **Unused Compound:** Dispose of expired or unused **z-DEVD-cmk** (powder or solution) as chemical waste. Do not pour down the drain.
- **Contaminated Materials:** All disposable materials that have come into contact with **z-DEVD-cmk**, such as pipette tips, tubes, and gloves, should be collected in a designated, sealed waste container.
- **Liquid Waste:** Media and buffers from experiments containing **z-DEVD-cmk** should be collected as hazardous liquid waste.

## Experimental Protocol: Caspase-3 Inhibition Assay

This protocol provides a general method for using **z-DEVD-cmk** to inhibit apoptosis in a cell-based assay.

**Objective:** To determine the effectiveness of **z-DEVD-cmk** in preventing apoptosis induced by a known agent (e.g., camptothecin).

**Materials:**

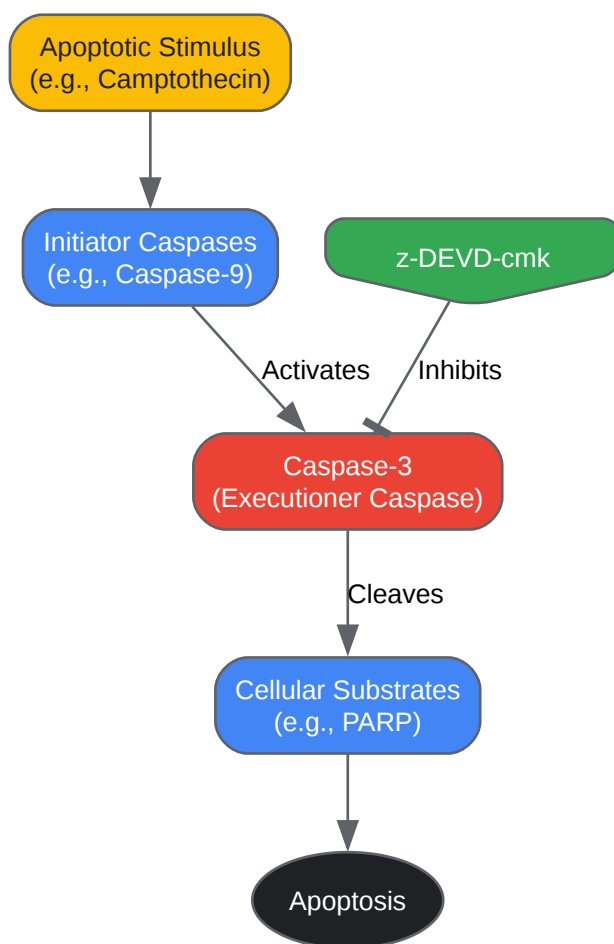
- Cell line of interest (e.g., Jurkat cells)
- Complete cell culture medium
- Apoptosis-inducing agent (e.g., camptothecin)
- **z-DEVD-cmk** stock solution (10 mM in DMSO)
- Apoptosis detection kit (e.g., Annexin V staining kit)
- Phosphate-buffered saline (PBS)
- Multi-well culture plates

## Procedure:

- Cell Seeding: Seed cells in a multi-well plate at a density appropriate for your cell line and allow them to adhere or stabilize overnight.
- Pre-treatment with Inhibitor:
  - Prepare a working solution of **z-DEVD-cmk** in complete medium. The final concentration may need to be titrated for optimal performance, but a starting point of 20-100  $\mu$ M is common.[\[3\]](#)[\[5\]](#)
  - Important: Include a vehicle control by adding an equivalent volume of DMSO (without **z-DEVD-cmk**) to a set of wells. The final DMSO concentration should not exceed 0.2% to avoid cellular toxicity.[\[3\]](#)
  - Remove the old medium from the cells and add the medium containing **z-DEVD-cmk** or the vehicle control.
  - Incubate the cells for 30-60 minutes at 37°C.[\[3\]](#)
- Induction of Apoptosis:
  - Add the apoptosis-inducing agent (e.g., 4  $\mu$ M camptothecin) to the wells, except for the untreated control wells.[\[3\]](#)
  - Incubate for the required time to induce apoptosis (e.g., 3-24 hours), depending on the cell line and inducing agent.[\[3\]](#)[\[9\]](#)
- Apoptosis Detection:
  - Following incubation, harvest the cells.
  - Stain the cells using an apoptosis detection method, such as Annexin V and a viability dye, according to the manufacturer's instructions.
  - Analyze the samples by flow cytometry or fluorescence microscopy to quantify the percentage of apoptotic cells.

## Mechanism of Action: Apoptosis Inhibition

**z-DEVD-cmk** functions by irreversibly binding to the active site of caspase-3, preventing it from cleaving its downstream substrates and thereby halting the apoptotic cascade.



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